

Di-tert-butyl Nitroxide: A Comprehensive Technical Guide for ESR Applications

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Compound of Interest

Compound Name: *Di-tert-butyl nitroxide*

Cat. No.: B8807896

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Di-tert-butyl nitroxide (DTBN) is a highly stable, commercially available free radical that has become an invaluable tool in the field of Electron Spin Resonance (ESR) spectroscopy. Its remarkable stability, well-defined ESR spectrum, and sensitivity to its local environment make it an ideal spin probe for a wide range of applications, from fundamental chemical physics to biomedical research and drug development. This technical guide provides an in-depth overview of the properties of DTBN, detailed experimental protocols for its use in ESR measurements, and a summary of its key applications.

Core Concepts: The Utility of a Stable Radical

The utility of **Di-tert-butyl nitroxide** in ESR spectroscopy stems from its nature as a persistent free radical. The unpaired electron in the N-O bond gives rise to a strong ESR signal. The hyperfine interaction of this electron with the nitrogen nucleus (¹⁴N, nuclear spin I=1) splits the ESR spectrum into three distinct lines of equal intensity. The precise positions (g-value) and spacing (hyperfine coupling constant, A_N) of these lines are exquisitely sensitive to the polarity, viscosity, and composition of the radical's immediate surroundings. This sensitivity allows researchers to use DTBN as a molecular reporter, providing insights into the microscopic properties of a system that are often inaccessible by other techniques.

Physicochemical and ESR Parameters of Di-tert-butyl Nitroxide

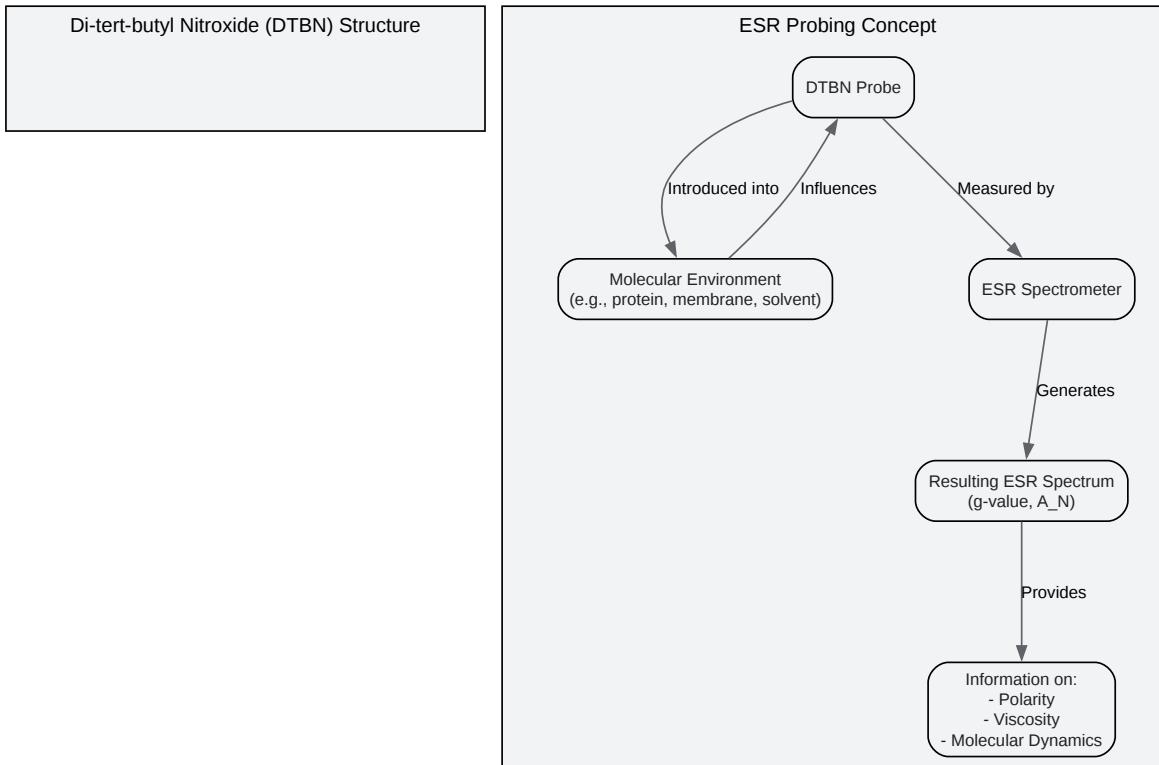
The ESR spectral parameters of DTBN, namely the g-value and the nitrogen hyperfine coupling constant (AN), are highly dependent on the solvent. This dependence arises from the influence of the solvent on the electronic distribution within the nitroxide moiety. Generally, in more polar solvents, the AN value increases while the g-value decreases.

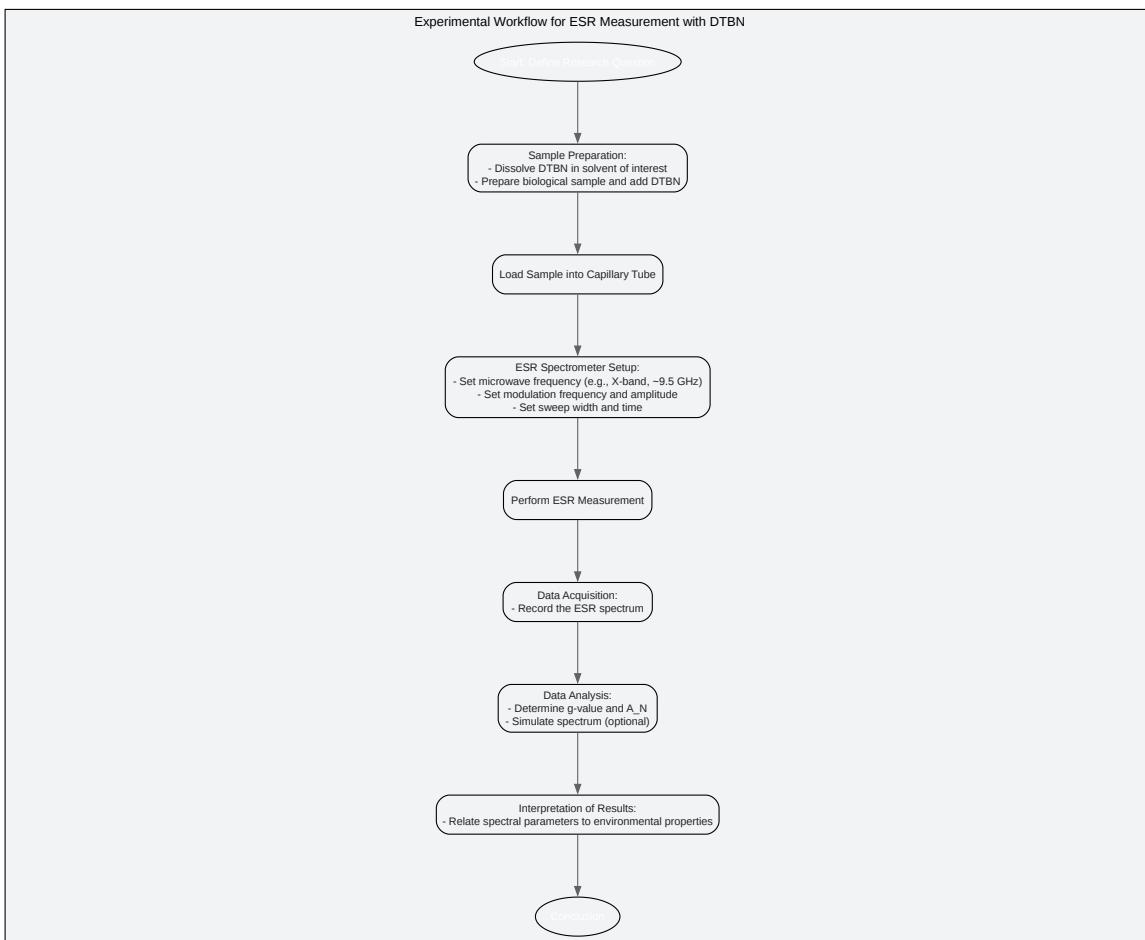
Below is a compilation of ESR parameters for **Di-tert-butyl nitroxide** in various solvents.

Solvent	g-value	AN (Gauss)
n-Hexane	2.0061	15.20
Benzene	2.0059	15.35
Diethyl ether	2.0062	15.30
Chloroform	2.0058	15.45
Acetone	2.0059	15.60
Ethanol	2.0057	15.70
Methanol	2.0057	15.80
Water	2.0056	16.70

Note: These values are approximate and can vary slightly depending on the experimental conditions such as temperature and concentration.

Mandatory Visualizations





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